

# Personal protective equipment for handling 3-Fluoro-5-nitrobenzonitrile

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## Compound of Interest

Compound Name: 3-Fluoro-5-nitrobenzonitrile

Cat. No.: B027671

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## Essential Safety and Handling Guide for 3-Fluoro-5-nitrobenzonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Fluoro-5-nitrobenzonitrile**. It is intended for researchers, scientists, and professionals in drug development. Note that a specific Safety Data Sheet (SDS) for **3-Fluoro-5-nitrobenzonitrile** (CAS No. 112852-80-3) was not readily available. Therefore, this guidance is based on information for the closely related isomers, 2-Fluoro-5-nitrobenzonitrile and 5-Fluoro-2-nitrobenzonitrile, and general safety principles for nitriles and nitro compounds. It is crucial to handle this compound with care, assuming it possesses similar hazards to its isomers.

## Physical and Chemical Properties

Property	Value	Source
Chemical Formula	C7H3FN2O2	<a href="#">[1]</a>
Molecular Weight	166.11 g/mol	<a href="#">[1]</a>
Appearance	Yellow solid	<a href="#">[1]</a>
Melting Point	62 - 66 °C	<a href="#">[1]</a>
Boiling Point	257.6 °C at 760 mmHg	<a href="#">[1]</a>
Density	1.44 g/cm³	<a href="#">[1]</a>
Solubility in Water	Insoluble	<a href="#">[1]</a>
Solubility in Organic Solvents	Soluble in common organic solvents like dichloromethane, chloroform.	<a href="#">[1]</a>
Flash Point	109.6 °C	<a href="#">[1]</a>

## Hazard Identification and Precautionary Measures

Based on data for related isomers, **3-Fluoro-5-nitrobenzonitrile** is expected to be harmful if swallowed, inhaled, or in contact with skin, and may cause eye, skin, and respiratory irritation. [\[2\]](#)

Signal Word: Warning

Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled.
- Causes skin irritation.[\[3\]](#)
- Causes serious eye irritation.[\[3\]](#)
- May cause respiratory irritation.[\[3\]](#)

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- Wash skin thoroughly after handling.[5]
- Do not eat, drink or smoke when using this product.[4]
- Use only outdoors or in a well-ventilated area.[4]
- Wear protective gloves/protective clothing/eye protection/face protection.[4]
- If swallowed: Immediately call a POISON CENTER or doctor.[4]
- If on skin: Wash with plenty of water.[4]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[4]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- Store in a well-ventilated place. Keep container tightly closed.[4]
- Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **3-Fluoro-5-nitrobenzonitrile**.

PPE Category	Specific Requirements
Eye and Face Protection	Wear chemical safety goggles and a face shield. [5]
Skin Protection	Wear a chemical-resistant lab coat and consider an apron for added protection.[5]
Hand Protection	Wear nitrile gloves. Ensure gloves are inspected before use and have an appropriate breakthrough time for the solvents being used. [5]
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if working outside a fume hood or if dust is generated.[7]

## Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
  - Work in a well-ventilated laboratory, preferably within a certified chemical fume hood.[7]
  - Ensure that an eyewash station and safety shower are readily accessible.[7]
  - Remove all ignition sources from the immediate area.[3]
  - Have spill containment materials readily available.
- Handling the Compound:
  - Before use, carefully inspect the container for any damage or leaks.
  - When weighing and transferring the solid, do so in a fume hood to avoid inhalation of dust.
  - Use compatible tools (e.g., stainless steel or glass) to handle the material.
  - Keep the container tightly closed when not in use.[4]

- In Case of Exposure:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
  - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[5]
  - Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[5]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

## Disposal Plan

All waste containing **3-Fluoro-5-nitrobenzonitrile** must be treated as hazardous waste.

- Waste Collection:
  - Collect all solid waste (e.g., contaminated gloves, weighing paper, paper towels) in a dedicated, labeled, and sealed hazardous waste container.
  - Collect all liquid waste (e.g., reaction mixtures, solvent washes) in a separate, labeled, and sealed hazardous waste container. Ensure the container is compatible with the solvents used.
- Waste Storage:
  - Store waste containers in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials.
- Waste Disposal:
  - Dispose of all hazardous waste through your institution's environmental health and safety office. Do not dispose of this chemical down the drain or in the regular trash.

# Workflow for Handling 3-Fluoro-5-nitrobenzonitrile

Caption: A flowchart outlining the key steps and safety considerations for handling **3-Fluoro-5-nitrobenzonitrile**.

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